

Application Notes and Protocols for Measuring CHOP Expression Induced by BTdCPU

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Compound of Interest

Compound Name: BTdCPU

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals to measure the expression of C/EBP homologous protein (CHOP), also known as DNA damage-inducible transcript 3 (DDIT3), induced by the Heme-Regulated Inhibitor (HRI) kinase activator, **BTdCPU**.

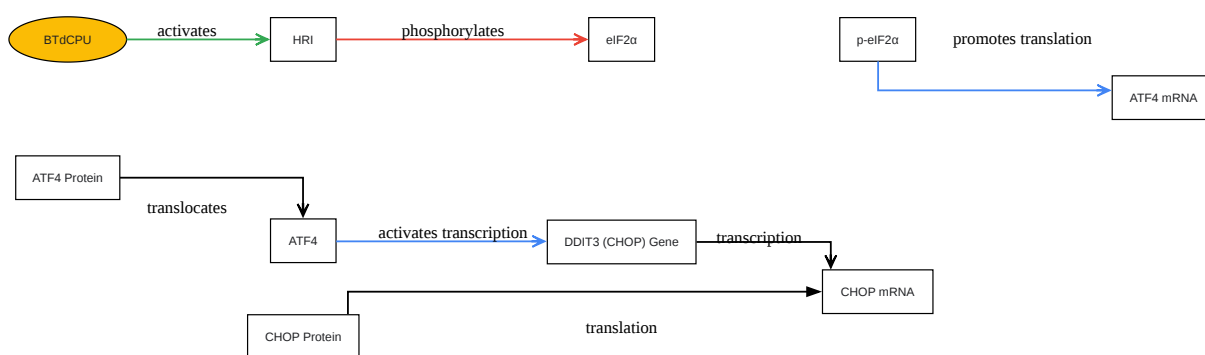
Introduction

BTdCPU is a potent activator of HRI, a kinase that phosphorylates the α subunit of eukaryotic initiation factor 2 (eIF2 α).^{[1][2][3]} This phosphorylation event is a key step in the Integrated Stress Response (ISR), leading to a general attenuation of protein synthesis while paradoxically promoting the translation of specific mRNAs, such as Activating Transcription Factor 4 (ATF4).^{[2][4][5]} ATF4, in turn, is a primary transcription factor that drives the expression of CHOP, a key mediator of endoplasmic reticulum (ER) stress-induced apoptosis.^{[3][6][7]} Unlike broad ER stress inducers like tunicamycin or thapsigargin, **BTdCPU** selectively activates the HRI-eIF2 α -ATF4-CHOP signaling axis without significantly engaging other Unfolded Protein Response (UPR) pathways like IRE1 α -XBP1 or ATF6.^{[2][4]} This makes **BTdCPU** a valuable tool for studying the specific consequences of ISR activation.

These protocols outline methods to quantify **BTdCPU**-induced CHOP expression at both the mRNA and protein levels using quantitative PCR (qPCR), Western blotting, immunofluorescence, and flow cytometry.

Signaling Pathway of BTdCPU-Induced CHOP Expression

BTdCPU activates HRI, which then phosphorylates eIF2 α . This leads to the preferential translation of ATF4 mRNA. ATF4 translocates to the nucleus and binds to the promoter of the DDIT3 gene, inducing the transcription and subsequent translation of the CHOP protein.



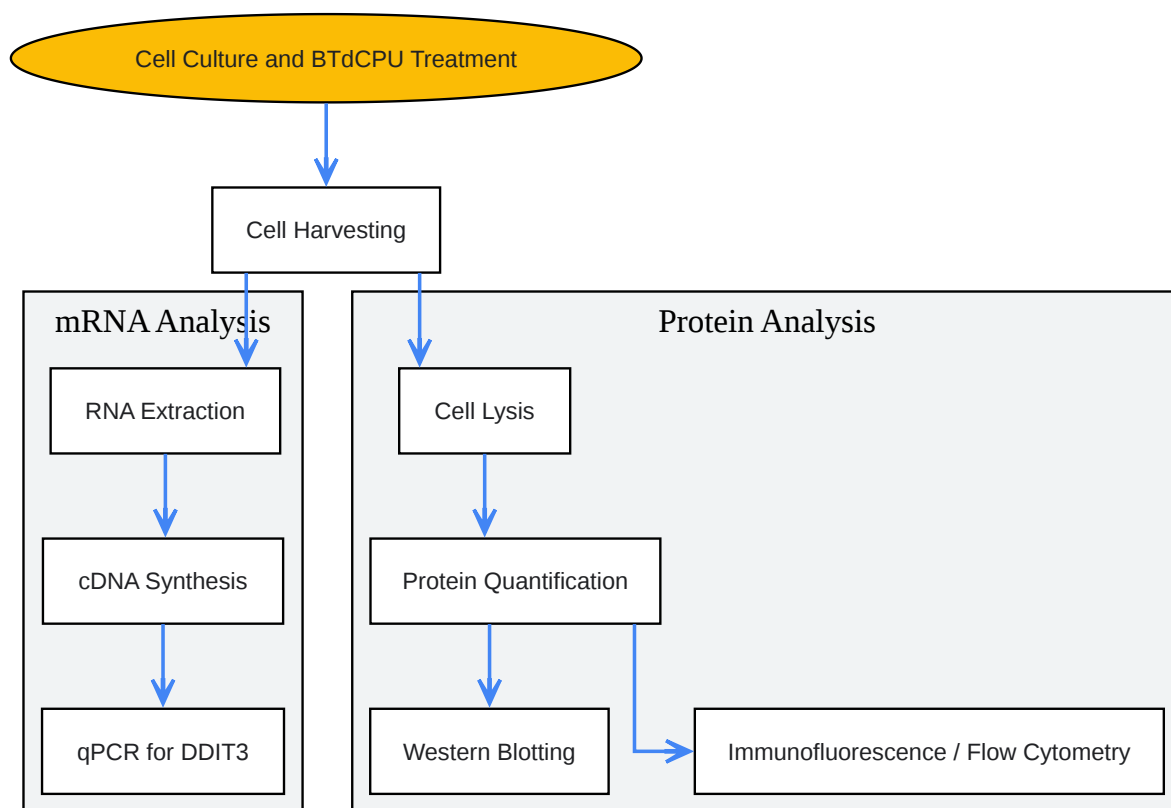
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Caption: **BTdCPU** signaling pathway leading to CHOP expression.

Experimental Protocols

General Experimental Workflow

The following diagram outlines the general workflow for the described experimental techniques.



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